

Molecular weight and formula of Bis(phenoxyethoxy)methane

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Compound of Interest

Compound Name: *Bis(phenoxyethoxy)methane*

Cat. No.: *B081023*

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An In-depth Technical Guide to **Bis(phenoxyethoxy)methane**

Introduction

Bis(phenoxyethoxy)methane, a symmetrical ether, is a compound of interest in various scientific fields, including materials science and medicinal chemistry.[1] Its unique structure, featuring two phenoxy groups linked by a flexible diether methane spacer, imparts specific physicochemical properties that make it a valuable component in polymer formulations and a scaffold for potential therapeutic agents.[1] This guide provides a comprehensive overview of its chemical and physical characteristics, synthesis, reactivity, and applications for researchers, scientists, and drug development professionals.

Compound Identification

A clear identification of **Bis(phenoxyethoxy)methane** is fundamental for any scientific endeavor. The following table summarizes its key identifiers.

Identifier	Value
IUPAC Name	2-(2-phenoxyethoxymethoxy)ethoxybenzene[2]
Synonyms	Bis(phenoxyethyl)formal, DESAVIN[3][4]
CAS Number	13879-32-8[1][2][3]
Molecular Formula	C ₁₇ H ₂₀ O ₄ [1][2][3][5][6]
Molecular Weight	288.34 g/mol [1][2][3][5]

Physicochemical Properties

The physical and chemical properties of **Bis(phenoxyethoxy)methane** are crucial for its handling, application, and role in chemical synthesis.

Property	Value
Melting Point	18 °C[3]
Boiling Point	195-196 °C (at 0.6 Torr)[3]
Density	1.106 ± 0.06 g/cm ³ (Predicted)[3]
Flash Point	135.2 °C[3]
XLogP3	3.6[2][3]
Hydrogen Bond Donor Count	0[3]
Hydrogen Bond Acceptor Count	4[3]
Rotatable Bond Count	10[3]

Synthesis and Manufacturing

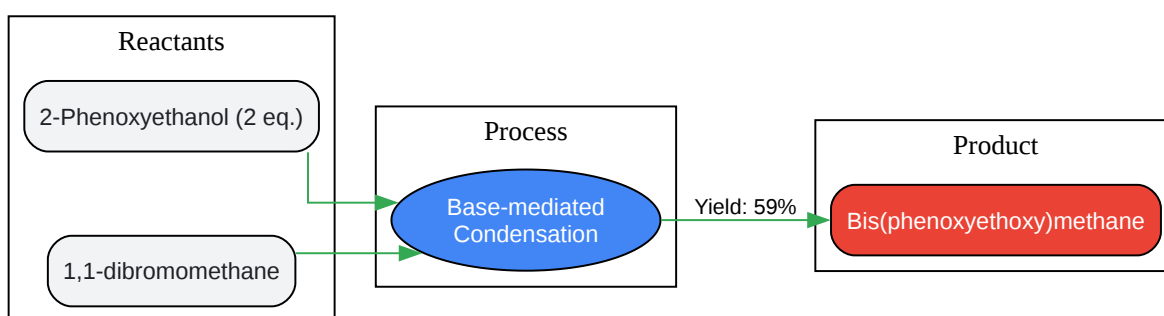
The synthesis of **Bis(phenoxyethoxy)methane** can be achieved through several routes, primarily involving the formation of ether linkages.

General Synthetic Approaches

Two common methods for the synthesis of **Bis(phenoxyethoxy)methane** are:

- Direct Etherification: This method involves the reaction of phenoxyethanol with a suitable alkylating agent under basic conditions.^[1]
- Condensation Reactions: This approach utilizes the reaction of phenolic compounds with aldehydes, such as formaldehyde, in the presence of an acid catalyst to form the final product.^[1]

A specific synthetic route involves the reaction of 2-Phenoxyethanol with 1,1-dibromomethane, which has a reported yield of 59%.^[3]



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Synthesis of **Bis(phenoxyethoxy)methane**.

Generalized Experimental Protocol for Synthesis

The following is a generalized protocol for the synthesis of **Bis(phenoxyethoxy)methane** via the condensation of 2-phenoxyethanol and a formaldehyde source (e.g., paraformaldehyde) using an acid catalyst.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-phenoxyethanol in a suitable inert solvent (e.g., toluene).
- Addition of Reagents: Add paraformaldehyde and a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid).

- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain the temperature for several hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate solution).
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Combine the organic layers, dry over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or distillation under reduced pressure to yield pure **Bis(phenoxyethoxy)methane**.

Chemical Reactivity

The chemical behavior of **Bis(phenoxyethoxy)methane** is primarily dictated by its ether linkages and aromatic rings.

- **Nucleophilic Substitution:** The ether bonds in **Bis(phenoxyethoxy)methane** can be cleaved under strong acidic or basic conditions through nucleophilic attack.^[1]
- **Dehydrohalogenation:** In the presence of a strong base, this compound can facilitate the elimination of halides from suitable substrates.^[1]

Applications in Drug Development and Research

Bis(phenoxyethoxy)methane holds potential in several areas of scientific research and development:

- **Medicinal Chemistry:** It is being investigated for its potential therapeutic effects, including anti-inflammatory properties.^[1] The phenoxy moieties suggest that it may interact with biological targets through hydrogen bonding and hydrophobic interactions.^[1]
- **Materials Science:** The flexibility imparted by the ether linkages makes it a useful component in polymer formulations, potentially enhancing thermal stability.^[1]

- Chemical Synthesis: It can serve as an intermediate or a reagent in the synthesis of more complex organic molecules.[1]

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References

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